

# Proper Disposal Procedures for AZD 2066 Hydrate

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## Compound of Interest

Compound Name: AZD 2066 hydrate

Cat. No.: B11933005

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Ensuring the safe and environmentally responsible disposal of chemical compounds is a critical component of laboratory safety and professional practice. This document provides detailed, step-by-step guidance for the proper disposal of **AZD 2066 hydrate**, a selective mGluR5 antagonist used in neurological research. The following procedures are designed to provide researchers, scientists, and drug development professionals with the essential information needed for safe handling and disposal, thereby minimizing environmental impact and ensuring regulatory compliance.

## Hazard Summary & Key Data

**AZD 2066 hydrate** is classified as harmful if swallowed and is very toxic to aquatic life with long-lasting effects[1]. It is imperative to prevent its release into the environment. The following table summarizes key quantitative data for **AZD 2066 hydrate**.

Property	Value	Reference
Chemical Formula	C19H16ClN5O2 · 1/4H2O	[1]
Molecular Weight	386.33 g/mol	[1]
GHS Classification	Acute toxicity, Oral (Category 4)	[1]
Acute aquatic toxicity (Category 1)	[1]	
Chronic aquatic toxicity (Category 1)	[1]	
Hazard Statements	H302: Harmful if swallowed	[1]
H410: Very toxic to aquatic life with long lasting effects	[1]	

## Experimental Protocols: Disposal of AZD 2066 Hydrate

The following protocol outlines the required steps for the safe disposal of **AZD 2066 hydrate**. This procedure should be carried out in a designated and properly equipped laboratory setting.

### Materials Required:

- Personal Protective Equipment (PPE): safety goggles, lab coat, and chemical-resistant gloves.
- Clearly labeled, sealed, and non-reactive waste container.
- Chemical fume hood.

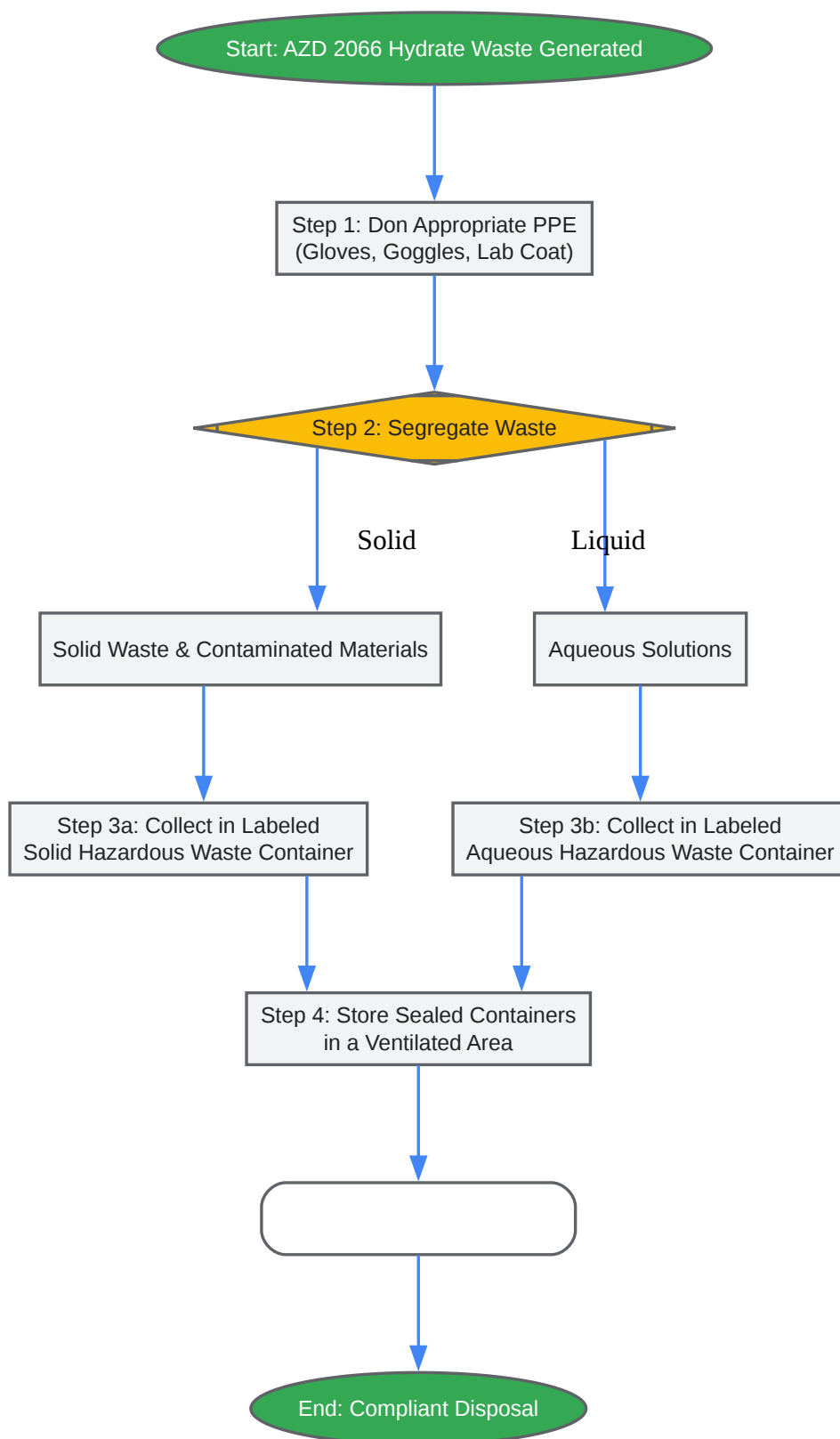
### Procedure:

- Personal Protective Equipment (PPE): Before handling **AZD 2066 hydrate**, ensure that you are wearing the appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves.

- Waste Segregation:
  - Solid Waste: Collect any solid **AZD 2066 hydrate**, including unused or expired material, into a designated and clearly labeled hazardous waste container.
  - Contaminated Materials: Any materials that have come into contact with **AZD 2066 hydrate**, such as weighing paper, pipette tips, and contaminated gloves, should also be placed in the designated hazardous waste container.
  - Solutions: Aqueous solutions containing **AZD 2066 hydrate** should be collected in a separate, sealed, and clearly labeled container for hazardous aqueous waste. Do not dispose of these solutions down the drain.
- Container Management: Ensure that the hazardous waste container is kept sealed when not in use. Store the container in a well-ventilated area, away from incompatible materials.
- Waste Disposal: Arrange for the disposal of the hazardous waste through your institution's environmental health and safety (EHS) office or a licensed chemical waste disposal contractor. All disposal must be conducted in accordance with local, state, and federal regulations<sup>[1]</sup>.
- Documentation: Maintain a log of the waste generated, including the name of the chemical, quantity, and date of disposal.

## Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **AZD 2066 hydrate**.



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Caption: Disposal workflow for **AZD 2066 hydrate**.

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## References

- 1. AZD 2066 hydrate|MSDS [dcchemicals.com]
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